

4'-(2-Bromo-4-fluorophenoxy)acetophenone: Proper Disposal & Handling Guide[1]

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Compound of Interest

Compound Name: 4'-(2-Bromo-4-fluorophenoxy)acetophenone

CAS No.: 845866-51-5

Cat. No.: B1608214

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Part 1: Executive Safety Directive

Immediate Action Required: **4'-(2-Bromo-4-fluorophenoxy)acetophenone** (CAS: 403-29-2) is a Halogenated Organic Compound. It must NEVER be commingled with general non-halogenated organic waste streams.

Improper disposal via standard incineration can lead to the formation of corrosive hydrofluoric (HF) and hydrobromic (HBr) acid gases, damaging incinerator scrubbers and violating EPA/RCRA compliance standards. This compound requires high-temperature incineration with specific flue gas treatment.

Part 2: Chemical Profile & Hazard Identification[2][3] [4]

Before initiating disposal, verify the chemical identity and associated hazards to ensure the waste profile matches the physical substance.

Parameter	Technical Specification
Chemical Name	4'-(2-Bromo-4-fluorophenoxy)acetophenone
CAS Number	403-29-2
Molecular Formula	C ₁₄ H ₁₀ BrFO ₂
Molecular Weight	309.13 g/mol
Physical State	Solid (typically off-white to pale yellow powder)
Primary Hazards	Irritant: Skin (H315), Eye (H319), Respiratory (H335)
Disposal Class	Halogenated Organic Solid
RCRA Status	Not P or U listed, but regulated under characteristic waste if mixed with solvents.[1]

Part 3: Step-by-Step Disposal Protocol

Segregation (The Critical Control Point)

The most common compliance failure involves mixing halogenated solids with general trash or non-halogenated solvents.

- Rule: Isolate this compound from oxidizing agents (e.g., nitric acid, peroxides) and strong bases.[1] The acetophenone moiety is stable, but the ether linkage can be susceptible to cleavage under extreme conditions, and halogens can react violently with alkali metals.[1]
- Stream: Designate as "Halogenated Organic Solid."

Container Selection

- Solid Waste: Use a wide-mouth High-Density Polyethylene (HDPE) jar or a dedicated hazardous waste drum with a liner.
- Liquid Waste (if dissolved): If the compound is in solution (e.g., reaction mother liquor), it must go into the Halogenated Solvent carboy (typically yellow-tagged in many institutions).[1]

- Compatibility Note: HDPE and Glass are both compatible. Avoid metal containers if the waste stream is potentially acidic.

Labeling Requirements

A generic "Waste" label is insufficient. The label must explicitly state:

- Full Chemical Name: **4'-(2-Bromo-4-fluorophenoxy)acetophenone**[\[1\]](#)
- Constituents: If in solution, list the solvent % (e.g., "Dichloromethane 90%, **4'-(2-Bromo-4-fluorophenoxy)acetophenone** 10%").
- Hazard Checkbox: Mark "Toxic" and "Irritant."

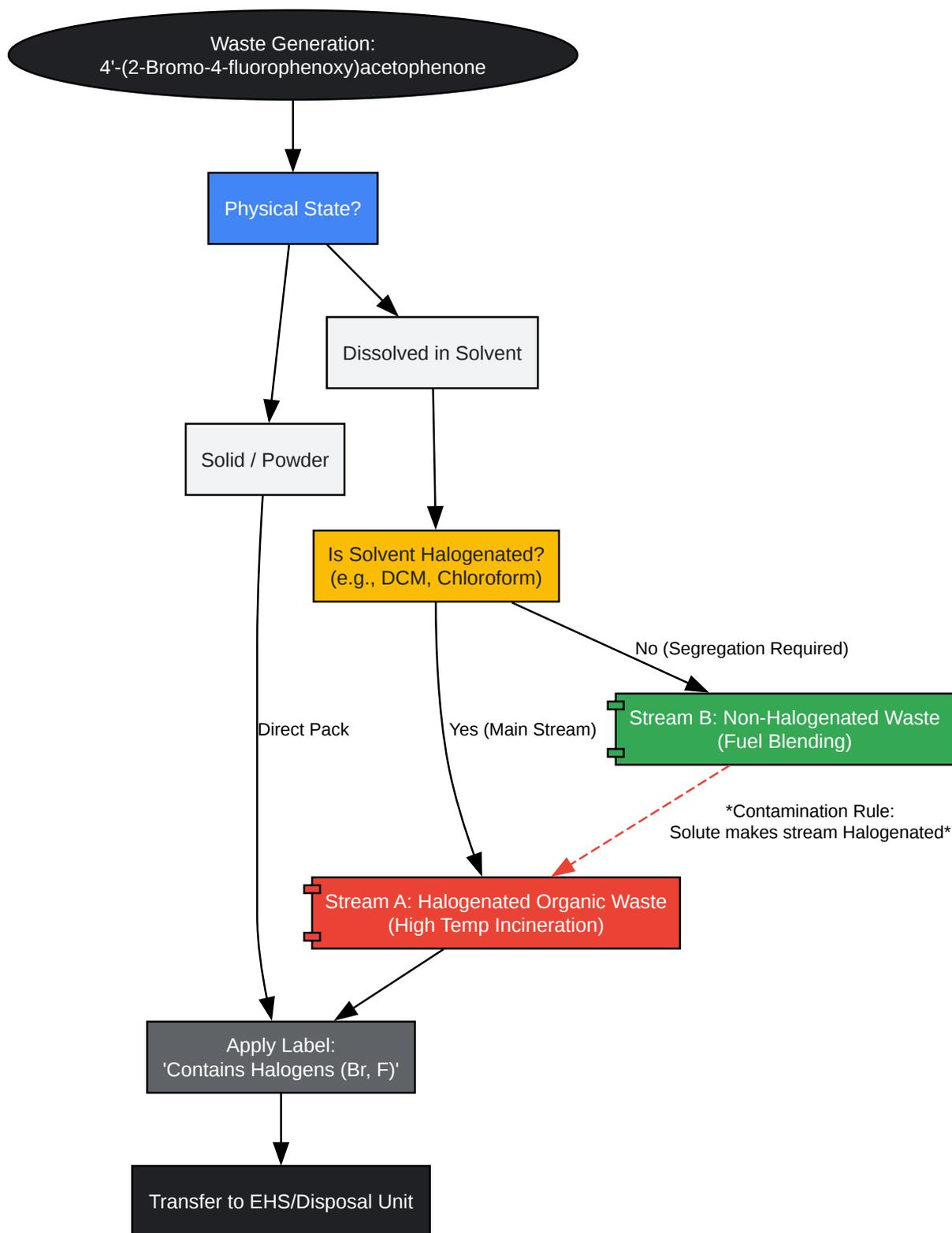
Waste Hand-off

Transfer the sealed, labeled container to your facility's Satellite Accumulation Area (SAA).[\[1\]](#)

Ensure secondary containment is present to capture any potential leaks.[\[2\]](#)

Part 4: Operational Workflow (Visualization)

The following diagram outlines the decision logic for disposing of this specific compound, ensuring it reaches the correct incineration facility.



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Figure 1: Decision logic for segregating halogenated aromatics. Note that adding a halogenated solute to a non-halogenated solvent renders the entire mixture "Halogenated Waste."

Part 5: Emergency Procedures (Spill Management)

In the event of a benchtop spill, autonomy is permitted only for minor releases (<50g).[1] For larger spills, evacuate and contact EHS.[1][3]

- PPE: Double nitrile gloves, safety goggles, and a lab coat.[1][4] (Respiratory protection required if dust is generated).[3]
- Containment:
 - Solid: Gently cover with a damp paper towel to prevent dust dispersion. Scoop into a disposable container.
 - Solution: Use an inert absorbent (vermiculite or spill pads).[2] Do NOT use combustible materials like sawdust if the solvent is flammable.
- Decontamination: Wipe the surface with a soap/water solution.[5] Place all cleanup materials (gloves, wipes) into the Halogenated Waste bin.[1]

References

- National Research Council (US) Committee on Prudent Practices in the Laboratory. (2011). Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards, Updated Version. National Academies Press. [\[Link\]](#)
- U.S. Environmental Protection Agency (EPA). (2024). Hazardous Waste Generators: Categories and Requirements. RCRA Regulations.[6][7] [\[Link\]](#)
- PubChem. (2024). Compound Summary: Acetophenone derivatives. National Library of Medicine. [\[Link\]](#)

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Sources

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